

# 4-Bromo-1,2-dihydropyridazine-3,6-dione

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-Bromo-1,2-dihydropyridazine-3,6-dione

Cat. No.: B103161

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An In-depth Technical Guide on **4-Bromo-1,2-dihydropyridazine-3,6-dione** For professionals in research, chemical sciences, and drug development, a precise understanding of a compound's molecular characteristics is fundamental. This document provides a concise technical overview of **4-Bromo-1,2-dihydropyridazine-3,6-dione**, focusing on its molecular formula and weight.

## Molecular Data Summary

The fundamental molecular properties of **4-Bromo-1,2-dihydropyridazine-3,6-dione** are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and integration into computational models.

Parameter	Value
Molecular Formula	C <sub>4</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	190.98 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	15456-86-7 <a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The determination of the molecular weight and formula of **4-Bromo-1,2-dihydropyridazine-3,6-dione** is typically achieved through a combination of mass spectrometry and elemental

analysis.

#### Mass Spectrometry:

- Objective: To determine the mass-to-charge ratio of the molecule, which provides the molecular weight.
- Methodology:
  - A sample of **4-Bromo-1,2-dihydropyridazine-3,6-dione** is introduced into a mass spectrometer.
  - The sample is ionized, often using techniques such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
  - The resulting ions are accelerated and separated based on their mass-to-charge ratio in a magnetic or electric field.
  - A detector measures the abundance of ions at each mass-to-charge ratio, generating a mass spectrum. The peak corresponding to the molecular ion provides the molecular weight.

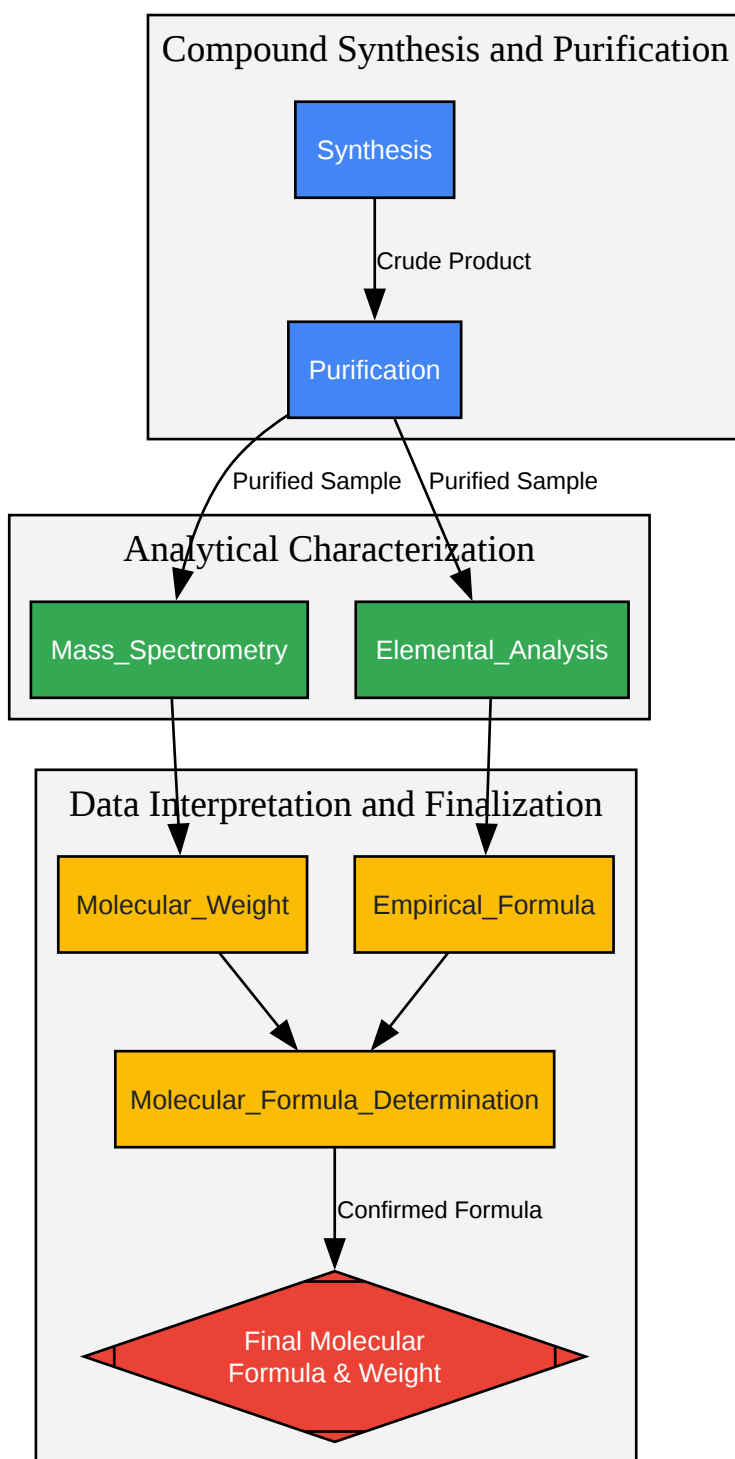
#### Elemental Analysis:

- Objective: To determine the empirical formula by quantifying the percentage composition of each element (Carbon, Hydrogen, Bromine, Nitrogen, Oxygen).
- Methodology:
  - A precisely weighed sample of the compound is combusted in a controlled environment.
  - The combustion products (CO<sub>2</sub>, H<sub>2</sub>O, N<sub>2</sub>, etc.) are collected and measured.
  - The percentage of each element in the original sample is calculated from the masses of the combustion products.
  - The empirical formula is determined from these percentages. The molecular formula is then established by comparing the empirical formula weight with the molecular weight

obtained from mass spectrometry.

## Logical Workflow for Compound Characterization

The following diagram illustrates the logical workflow for determining the molecular formula and weight of a chemical compound like **4-Bromo-1,2-dihydropyridazine-3,6-dione**.



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*Workflow for Molecular Characterization*

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)